

L-AP4 monohydrate solubility in aqueous and alkaline solutions.

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Compound of Interest

Compound Name: L-AP4 monohydrate

Cat. No.: B8143659

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Application Notes and Protocols: L-AP4 Monohydrate Solubility

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility of L-AP4 (L-2-amino-4-phosphonobutyric acid) monohydrate in aqueous and alkaline solutions. Detailed protocols for solution preparation and solubility determination are included to ensure accurate and reproducible experimental outcomes.

Properties of L-AP4 Monohydrate

L-AP4 is a selective and potent agonist for group III metabotropic glutamate receptors (mGluRs), particularly mGluR4, mGluR6, mGluR7, and mGluR8.^{[1][2]} It functions as a synaptic depressant by inhibiting neurotransmitter release.^[1] Understanding its physical and chemical properties is crucial for its effective use in research.

Property	Value	Reference
Chemical Name	(S)-(+)-2-Amino-4-phosphonobutyric acid monohydrate	
Synonyms	L-APB monohydrate	
Molecular Formula	C ₄ H ₁₂ NO ₆ P	
Molecular Weight	201.11 g/mol	
Appearance	White to off-white solid	
Storage	Store at 4°C, sealed away from moisture and light	

Note: The anhydrous form of L-AP4 has a molecular weight of 183.10 g/mol . Batch-specific molecular weights may vary due to hydration, affecting stock solution calculations.

Solubility Data

The solubility of L-AP4 is highly dependent on the pH of the solvent. As a phosphonic acid analog of L-glutamic acid, its solubility significantly increases in alkaline conditions.

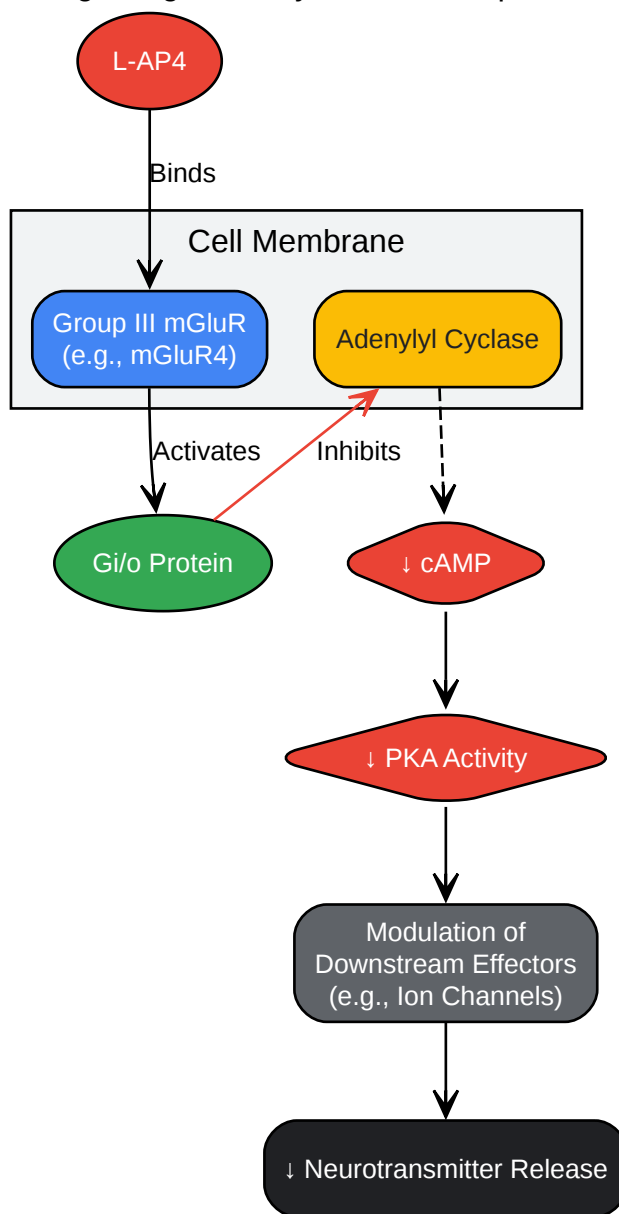
Solvent	Reported Solubility (L-AP4)	Reported Solubility (L-AP4 Monohydrate)	Method/Notes	References
Water	5 mM (~0.92 mg/mL)	50 mg/mL (248.6 mM)	May require sonication to dissolve. Note the significant discrepancy between sources.	
0.1M NaOH	100 mM (~18.3 mg/mL)	Not specified	---	
1 eq. NaOH	100 mM (~18.3 mg/mL)	Not specified	A common method for dissolving acidic amino acids.	
Dilute Aqueous Base	5 mg/mL	Not specified	---	
DMSO	Not specified	10 mg/mL (49.7 mM)	Requires sonication. Use freshly opened, non-hygroscopic DMSO.	

Key Observation: There is a notable discrepancy in the reported aqueous solubility of L-AP4. While several sources state a solubility of 5 mM, one indicates a much higher solubility of 50 mg/mL for the monohydrate form. Researchers should empirically determine the solubility limit for their specific experimental conditions and lot of **L-AP4 monohydrate**. The higher solubility in alkaline solutions is consistent across multiple sources.

Signaling Pathway of L-AP4

L-AP4 activates group III mGluRs, which are coupled to the Gi/o signaling pathway. This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cAMP levels and reduced neuronal excitability.

L-AP4 Signaling Pathway via Gi/o-Coupled mGluR



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Caption: L-AP4 activates Gi/o-coupled mGluRs, inhibiting adenylyl cyclase and reducing cAMP.

Experimental Protocols

Important Considerations:

- Always use high-purity solvents.
- Prepare and use solutions on the same day if possible.
- For storage, aliquot solutions and store at -20°C for up to one month. Before use, equilibrate to room temperature and ensure no precipitate is present.
- Sonication or gentle warming may be required to fully dissolve the compound.

Protocol 1: Preparation of a 5 mM Aqueous Stock Solution

This protocol is based on the more conservative solubility value found in the literature.

Materials:

- **L-AP4 monohydrate** (MW: 201.11 g/mol)
- High-purity water (e.g., Milli-Q or equivalent)
- Calibrated balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator

Procedure:

- **Calculate Mass:** To prepare 10 mL of a 5 mM solution, calculate the required mass of **L-AP4 monohydrate**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.005 \text{ mol/L} \times 0.010 \text{ L} \times 201.11 \text{ g/mol} = 0.01006 \text{ g} = 10.06 \text{ mg}$
- **Weighing:** Accurately weigh 10.06 mg of **L-AP4 monohydrate**.

- **Dissolution:** Add the weighed compound to a 15 mL conical tube or a 10 mL volumetric flask.
- **Add Solvent:** Add approximately 8 mL of high-purity water.
- **Solubilization:** Vortex the solution vigorously. If the solid does not fully dissolve, place the tube in a bath sonicator for 5-10 minute intervals until the solution is clear.
- **Final Volume:** Once dissolved, add water to bring the final volume to 10.0 mL.
- **Storage:** Use immediately or aliquot and store at -20°C.

Protocol 2: Preparation of a 100 mM Alkaline Stock Solution using NaOH

This protocol is for applications requiring a higher concentration of L-AP4.

Materials:

- **L-AP4 monohydrate** (MW: 201.11 g/mol)
- 1.0 M NaOH stock solution
- High-purity water
- Calibrated balance, volumetric flasks, pipettes
- pH meter

Procedure:

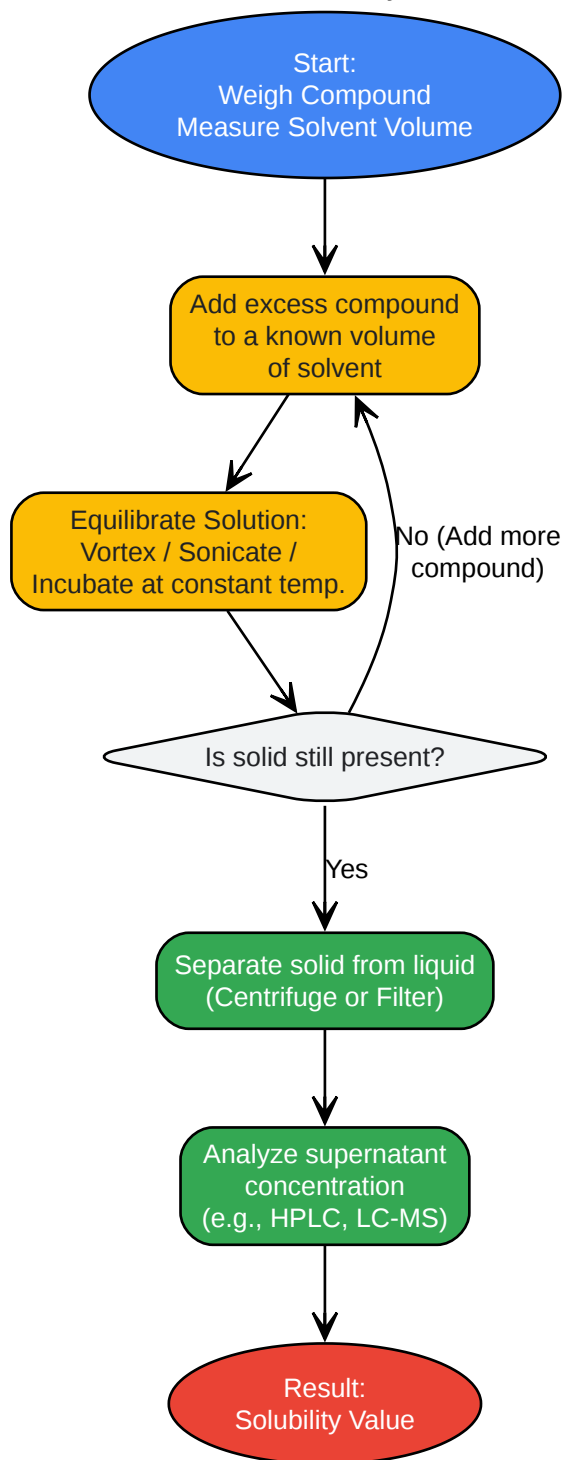
- **Calculate Mass:** To prepare 10 mL of a 100 mM solution, calculate the required mass:
 - $\text{Mass} = 0.100 \text{ mol/L} \times 0.010 \text{ L} \times 201.11 \text{ g/mol} = 0.2011 \text{ g} = 201.1 \text{ mg}$
- **Weighing:** Accurately weigh 201.1 mg of **L-AP4 monohydrate**.
- **Dissolution:** Add the compound to a 15 mL conical tube.

- **Prepare Alkaline Solvent:** Prepare a 0.1 M NaOH solution by diluting the 1.0 M NaOH stock. Alternatively, use a 1 molar equivalent (1 eq.) approach by adding the base dropwise.
- **Add Solvent:** Add approximately 8 mL of the 0.1 M NaOH solution to the **L-AP4 monohydrate**.
- **Solubilization:** Vortex until the solid is completely dissolved. The solution should become clear.
- **Final Volume:** Add 0.1 M NaOH to bring the final volume to 10.0 mL.
- **pH Adjustment (Optional):** If required for your application, the pH of the final solution can be carefully adjusted using dilute HCl and NaOH. Note that lowering the pH may cause precipitation.
- **Storage:** Use immediately or aliquot and store at -20°C.

Protocol 3: General Workflow for Solubility Determination

This protocol provides a framework for empirically determining the solubility of **L-AP4 monohydrate** in a specific buffer or solution.

General Workflow for Solubility Determination



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Caption: A standard workflow for determining the saturation solubility of a compound.

Procedure:

- Preparation: Add an excess amount of **L-AP4 monohydrate** (more than is expected to dissolve) to a known volume of the desired aqueous or alkaline solution in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached. Methods include shaking, stirring, or sonicating.
- Phase Separation: Separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation at high speed, followed by careful collection of the supernatant, or by filtering the solution through a 0.22 μm filter.
- Quantification: Accurately dilute a known volume of the clear supernatant.
- Analysis: Determine the concentration of L-AP4 in the diluted sample using a suitable analytical method, such as HPLC-UV or LC-MS.
- Calculation: Calculate the original concentration in the undissolved supernatant, which represents the solubility of the compound under the tested conditions.

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References

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